

Synonyms for 2,2-Bis(4-(3,4-dicarboxyphenoxy)phenyl)propane dianhydride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2-Bis(4-(3,4-dicarboxyphenoxy)phenyl)propane dianhydride

Cat. No.: B1329655

[Get Quote](#)

An In-depth Technical Guide to 2,2-Bis(4-(3,4-dicarboxyphenoxy)phenyl)propane dianhydride

This technical guide provides a comprehensive overview of **2,2-Bis(4-(3,4-dicarboxyphenoxy)phenyl)propane dianhydride**, a key monomer in the synthesis of high-performance polyimides. It is intended for researchers, scientists, and professionals in the fields of materials science and drug development. This document covers the nomenclature, chemical and physical properties, detailed synthesis protocols, and its application in polymerization to form advanced polyimide materials.

Nomenclature and Synonyms

2,2-Bis(4-(3,4-dicarboxyphenoxy)phenyl)propane dianhydride is a complex organic molecule frequently used in the production of polyetherimides and polyimides.^[1] Due to its intricate structure, it is known by a variety of synonyms in scientific literature and commercial applications. A comprehensive list of these alternative names is provided in Table 1 to facilitate literature searches and material sourcing.

Table 1: Synonyms and Identifiers for **2,2-Bis(4-(3,4-dicarboxyphenoxy)phenyl)propane dianhydride**

Identifier Type	Identifier
IUPAC Name	5-[4-[2-[4-[(1,3-dioxo-2-benzofuran-5-yl)oxy]phenyl]propan-2-yl]phenoxy]-2-benzofuran-1,3-dione[2]
CAS Number	38103-06-9[3]
Molecular Formula	C ₃₁ H ₂₀ O ₈ [4]
Molecular Weight	520.49 g/mol [5]
Common Acronym	BPADA[6]
Synonyms	4,4'-(4,4'-Isopropylidenediphenoxy)bis(phthalic anhydride)[5]
	Bisphenol A dianhydride[2]
	4,4'-(4,4'-Isopropylidenediphenoxy)diphthalic anhydride[5]
	4,4'-Bisphenol A diphthalic anhydride[3]
	5,5'-((Propane-2,2-diylbis(4,1-phenylene))bis(oxy))bis(isobenzofuran-1,3-dione)[3]
	1,3-Isobenzofurandione, 5,5'-((1-methylethylidene)bis(4,1-phenyleneoxy))bis-[2]
	4,4'-((Isopropylidene)bis(p-phenyleneoxy))diphthalic dianhydride[2]
	ULTEM Dianhydride[5]

Physicochemical Properties of the Monomer

BPADA is a white to light yellow crystalline powder.[5] Its physical and chemical characteristics are summarized in Table 2.

Table 2: Physicochemical Properties of **2,2-Bis(4-(3,4-dicarboxyphenoxy)phenyl)propane dianhydride** (BPADA)

Property	Value
Melting Point	184-187 °C[5]
Boiling Point (Predicted)	712.3 ± 60.0 °C[5]
Density (Predicted)	1.406 ± 0.06 g/cm ³ [5]
Vapor Pressure	0 Pa at 25 °C[5]
Solubility	Good solubility in organic solvents like N-methyl-2-pyrrolidone (NMP), dimethylacetamide (DMAc), chloroform, and tetrahydrofuran.[1]
Sensitivity	Moisture Sensitive[5]

Synthesis of 2,2-Bis(4-(3,4-dicarboxyphenoxy)phenyl)propane dianhydride (BPADA)

The industrial-scale synthesis of BPADA can be achieved through a multi-step process starting from N-alkylphthalimide.[7] A common laboratory-scale synthesis involves the reaction of the disodium salt of bisphenol A with a halogen-substituted phthalic anhydride.[1]

Experimental Protocol: Synthesis of BPADA

This protocol describes a representative synthesis of BPADA.

Materials:

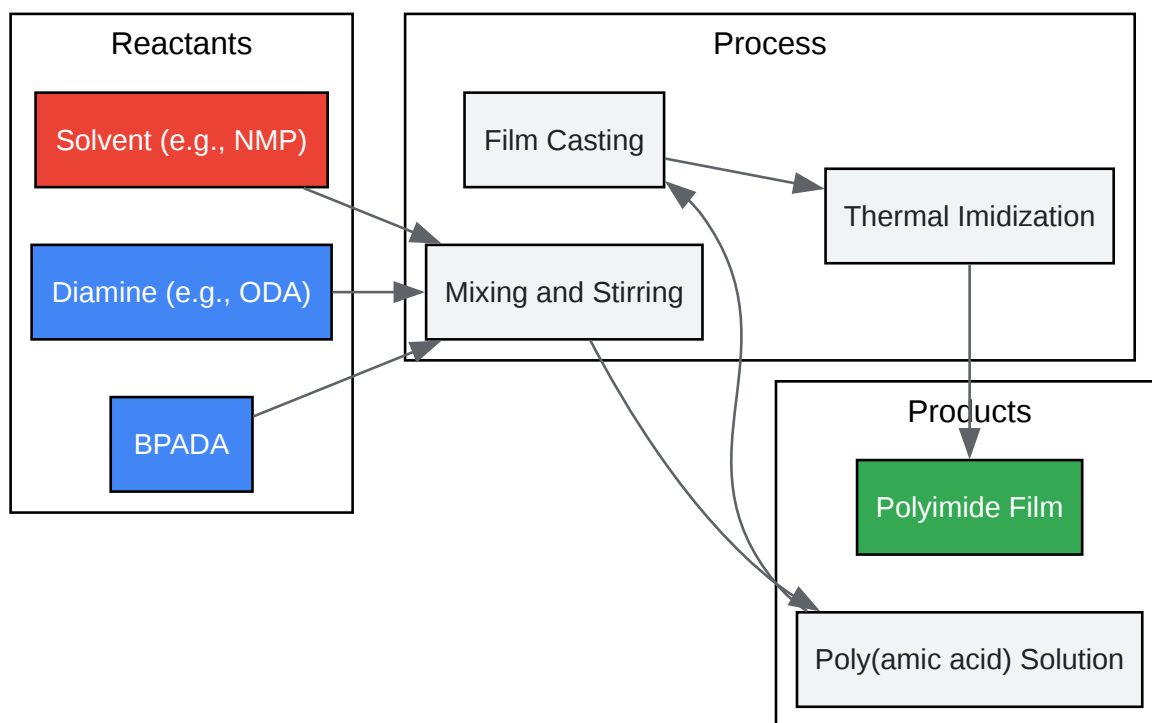
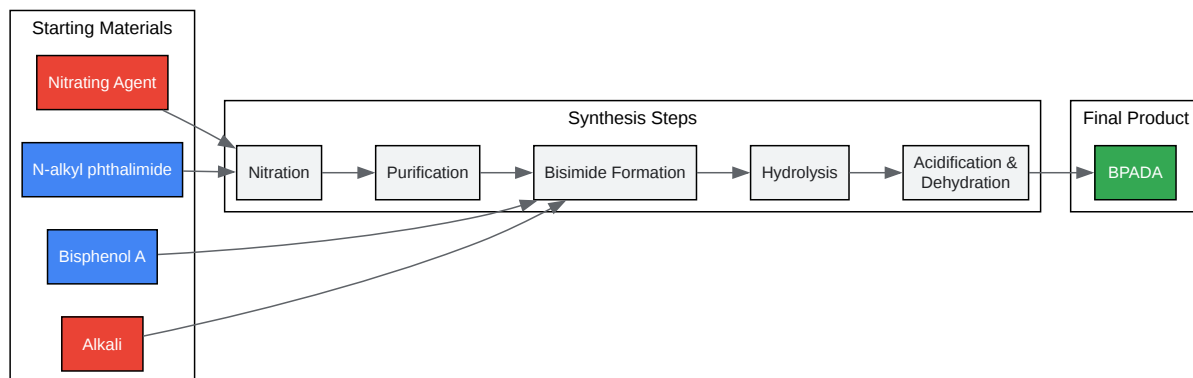
- N-alkyl phthalimide
- Nitrating agent (e.g., nitric acid/sulfuric acid mixture)
- Bisphenol A
- Alkali (e.g., sodium hydroxide)
- Solvent (e.g., toluene)

- Dehydrating agent (e.g., acetic anhydride)

Procedure:

- Nitration of N-alkyl phthalimide: N-alkyl phthalimide is nitrated to produce N-alkyl nitrophthalimide.[\[7\]](#)
- Purification of N-alkyl nitrophthalimide: The product from the previous step is purified using liquid-liquid extraction or vacuum distillation.[\[7\]](#)
- Formation of Bisimide: The purified N-alkyl nitrophthalimide is reacted with a bisphenol alkali salt (formed by reacting Bisphenol A with an alkali like NaOH) to form a bisimide. This reaction is typically carried out at a solids level of at least 30% by weight.[\[7\]](#)
- Hydrolysis: The bisimide is then hydrolyzed to form a tetra-acid salt.[\[7\]](#)
- Acidification and Dehydration: The tetra-acid salt is acidified and subsequently dehydrated to yield the final product, **2,2-Bis(4-(3,4-dicarboxyphenoxy)phenyl)propane dianhydride (BPADA)**.[\[7\]](#)

Purification: BPADA can be purified by recrystallization from a mixture of toluene and acetic anhydride.[\[8\]](#)



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. 2,2-Bis(4-(3,4-dicarboxyphenoxy)phenyl)propane dianhydride | C₃₁H₂₀O₈ | CID 94483 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. NIH 3D [3d.nih.gov]
- 4. CAS 38103-06-9: 2,2-Bis[4-(3,4-dicarboxyphenoxy)phenyl]pro... [cymitquimica.com]
- 5. BPADA;4,4'-(4,4'-ISOPROPYLIDENEDIPHENOXY)BIS(PHTHALIC ANHYDRIDE) CAS-no-38103-06-9 - Career Henan Chemical Co. [coreychem.com]
- 6. ossila.com [ossila.com]
- 7. EP1059291A2 - Process for preparing bis(ether anhydrides) - Google Patents [patents.google.com]
- 8. Preparation of polyimide films via microwave-assisted thermal imidization - RSC Advances (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [Synonyms for 2,2-Bis(4-(3,4-dicarboxyphenoxy)phenyl)propane dianhydride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1329655#synonyms-for-2-2-bis-4-3-4-dicarboxyphenoxy-phenyl-propane-dianhydride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com